

Cyclohexylamine molecular weight and formula

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Compound of Interest

Compound Name: Cyclohexylamine

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An In-Depth Technical Guide to **Cyclohexylamine**: Molecular Properties and Scientific Applications

Introduction

Cyclohexylamine (IUPAC name: Cyclohexanamine) is a primary aliphatic amine that serves as a pivotal building block and intermediate in numerous syntheses.^[1] It consists of a cyclohexane ring bonded to an amino group.^[2] Unlike its aromatic analog, aniline, the saturated ring of **cyclohexylaminir** distinct chemical reactivity, making it a versatile reagent for drug development, corrosion inhibition, and the synthesis of vulcanization accelerators.^[1] comprehensive overview of its core molecular properties, synthesis, reactivity, and analytical characterization, tailored for researchers and drug devel

Core Molecular and Physical Properties

A thorough understanding of the fundamental properties of **cyclohexylamine** is essential for its safe handling, application in synthesis, and analytical compound is a colorless to yellowish liquid with a characteristic strong, fishy, or ammonia-like odor.^{[1][3][4]}

Chemical Formula and Molecular Weight

The chemical identity of **cyclohexylamine** is defined by its molecular formula and weight.

- Chemical Formula: $C_6H_{13}N$ or $C_6H_{11}NH_2$ ^{[3][5]}
- Molecular Weight: 99.17 g/mol ^{[5][6]}
- CAS Number: 108-91-8^{[3][4]}

These fundamental identifiers are critical for database searches, regulatory compliance, and stoichiometric calculations in chemical reactions.

Physicochemical Data Summary

The physical properties of **cyclohexylamine** dictate its behavior in various experimental conditions, from reaction solvent selection to purification met summarized below.

Property	Value	Source(s)
Molecular Weight	99.17 g/mol	^{[5][6][7]}
Density	0.8647 g/cm ³ at 25 °C	^{[3][7][8]}
Boiling Point	134.5 °C (407.6 K)	^{[3][9]}
Melting Point	-17.7 °C (255.5 K)	^{[3][9]}
Flash Point	28.6 °C - 31 °C	^{[4][9]}
Solubility in Water	Miscible	^{[3][9]}
Acidity (pKa)	10.64	^[8]
Vapor Density	3.42 (vs air)	^[7]
Refractive Index	n _{20/D} 1.459	^[7]

Molecular Structure and Conformation

The molecular structure of **cyclohexylamine** is central to its reactivity. The molecule consists of a cyclohexane ring, which predominantly adopts a chair conformation, with an amino (-NH₂) group attached to one of the ring carbons.

Structural Representation

The 2D structure of **cyclohexylamine** illustrates the connectivity of the atoms.

Caption: 2D Chemical Structure of **Cyclohexylamine**.

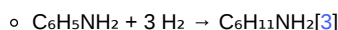
Conformational Isomerism

Infrared (IR) spectroscopy studies have shown that **cyclohexylamine** exists as a dynamic equilibrium of two chair conformers: one with the amino group in an equatorial position and one with it in an axial position.^[10] In the liquid state, these conformers are present in roughly equal amounts. However, the equilibrium is sensitive to temperature; the equatorial form is predominant in the vapor phase, while the axial form is exclusively observed in the crystalline solid state at low temperatures.^[10] This conformational isomerism influences its interaction with biological targets and its reactivity.

Synthesis and Reactivity

Cyclohexylamine is produced industrially via two primary routes, both of which are highly efficient.

- Hydrogenation of Aniline: This is the main production method, involving the complete hydrogenation of aniline using cobalt- or nickel-based catalysts under high pressure.^{[1][3]} The catalyst's role is to facilitate the addition of hydrogen across the aromatic ring.



- Alkylation of Ammonia: This route involves the reaction of cyclohexanol with ammonia, also under high temperature and pressure, typically using a catalyst.

As a primary aliphatic amine, **cyclohexylamine** exhibits characteristic reactivity. It is a weak base (pK_a of the conjugate acid is 10.64) but is significant in that it readily forms salts with acids and reacts with electrophiles at the nitrogen atom.^[11] Its nucleophilicity makes it a valuable reagent for introducing the cyclohexyl group into various molecules, including many pharmaceuticals.^[12]

Applications in Research and Drug Development

Cyclohexylamine is a crucial intermediate in the synthesis of a wide range of organic compounds.

- Pharmaceuticals: It is a building block for various active pharmaceutical ingredients (APIs), including mucolytics, analgesics, bronchodilators, and some antiallergic drugs.^{[1][9][13]}
- Vulcanization Accelerators: It is a precursor to sulfenamide-based reagents (e.g., N-Cyclohexyl-2-benzothiazolesulfenamide), which are used to accelerate the vulcanization of rubber.^[1]
- Corrosion Inhibitors: The amine itself is an effective corrosion inhibitor, particularly for boiler water treatment, as it neutralizes acidic gases and forms protective films.
- Agrochemicals: It is used in the synthesis of herbicides (like hexazinone) and insecticides.^[13]
- Artificial Sweeteners: It is famously a metabolite of the artificial sweetener sodium cyclamate and was used in its synthesis.^[1]

Analytical Characterization: Purity Determination by Gas Chromatography (GC)

Ensuring the purity of **cyclohexylamine** is critical for its use in research and manufacturing, especially in pharmaceutical applications. Gas chromatography with mass spectrometry (GC-MS) is a common method for purity determination and quality control.

Rationale for GC Protocol

Gas chromatography with a Flame Ionization Detector (GC-FID) is an ideal technique for separating and quantifying **cyclohexylamine** from its common impurities. These impurities often include unreacted starting materials like aniline or cyclohexanol, and byproducts such as dicyclohexylamine.^[8] The FID detector is highly sensitive to organic compounds, providing accurate quantification.

to hydrocarbons and its robust, linear response over a wide concentration range. A polar capillary column is typically used to achieve effective separation and polarity between the amine and its potential contaminants.

Experimental Protocol

Objective: To determine the purity of a **cyclohexylamine** sample and quantify known impurities.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Split/Splitless Inlet.
- Capillary Column: DB-WAX or equivalent polar column (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness).
- Data Acquisition System.

Reagents and Materials:

- **Cyclohexylamine** sample.
- High-purity standards: **Cyclohexylamine** ($\geq 99.9\%$), Aniline, Cyclohexanol, Dicyclohexylamine.
- Solvent: Dichloromethane or Methanol (HPLC grade).
- Carrier Gas: Helium or Hydrogen (High Purity).
- FID Gases: Hydrogen and Air (High Purity).

Procedure:

- **Standard Preparation:** Prepare a stock solution of known impurities (e.g., 1000 μ g/mL) in the chosen solvent. Create a series of calibration standards. Prepare a standard of the pure **cyclohexylamine** at a known concentration.
- **Sample Preparation:** Accurately weigh approximately 100 mg of the **cyclohexylamine** sample into a 10 mL volumetric flask and dilute to the mark.
- **GC Method Parameters:**
 - Inlet Temperature: 250 $^{\circ}$ C
 - Injection Volume: 1 μ L
 - Split Ratio: 50:1 (can be adjusted based on concentration)
 - Carrier Gas Flow: 1.0 mL/min (constant flow)
 - Oven Temperature Program:
 - Initial Temperature: 60 $^{\circ}$ C, hold for 2 minutes.
 - Ramp: Increase at 10 $^{\circ}$ C/min to 220 $^{\circ}$ C.
 - Final Hold: Hold at 220 $^{\circ}$ C for 5 minutes.
 - Detector Temperature: 280 $^{\circ}$ C
- **Analysis:**
 - Inject the calibration standards to establish a calibration curve for each impurity.

- Inject the prepared sample solution.
- Identify peaks based on retention times compared to the standards.
- Quantification: Calculate the concentration of each impurity in the sample using the calibration curve. The purity of **cyclohexylamine** is typically re all quantified impurities. Commercial specifications often require a purity of $\geq 99.0\%$.^[8]

Safety and Handling

Cyclohexylamine is a hazardous material and must be handled with stringent safety precautions.

- Hazards: It is a flammable liquid and vapor.^[9] It is corrosive and can cause severe skin burns and eye damage.^{[9][14]} It is also toxic if swallowed, i
- Personal Protective Equipment (PPE): Chemical-resistant gloves, tightly fitting safety goggles, a face shield, and protective clothing are mandatory well-ventilated fume hood.
- Handling: Use non-sparking tools and ensure equipment is grounded to prevent static discharge.^{[16][17]} Keep containers tightly closed and store i away from heat and ignition sources.^{[15][18]}
- First Aid: In case of skin contact, immediately flush with plenty of water for at least 15 minutes. For eye contact, rinse cautiously with water for at lea victim to fresh air. Seek immediate medical attention for any exposure.^{[14][17]}

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